

Chemical and physical properties of Octathiocane

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Compound of Interest

Compound Name: Octathiocane

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An In-depth Technical Guide to the Chemical and Physical Properties of **Octathiocane**

Introduction

Octathiocane, systematically named cyclo-octasulfur, is an inorganic compound with the chemical formula S_8 . It is the most common and stable allotrope of sulfur, appearing as a yellow, odorless, and tasteless solid.[1] This homomonocyclic compound is composed of an eight-membered ring of sulfur atoms arranged in a crown-shaped conformation.[1]

Octathiocane finds significant use in various industrial applications, including the production of sulfuric acid, the vulcanization of rubber, and as a component in fungicides.[2] It has also been identified as a metabolite in some fungi and bacteria, such as *Ganoderma lucidum*, a mushroom used in traditional Chinese medicine.[3][4] This guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and biological activities of **octathiocane** for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of **octathiocane** are well-documented, providing a foundation for its various applications.

Physical Properties of Octathiocane

The key physical properties of **octathiocane** are summarized in the table below. The compound is notable for its existence in several polymorphic forms, with the orthorhombic α -

sulfur being the most stable at room temperature.[1][5]

Property	Value
Molecular Formula	S ₈ [1][3][4][6]
Molecular Weight	256.5 g/mol [3][5][6]
Appearance	Vivid, yellow, translucent crystals[1]
Melting Point	119 °C[1]
Boiling Point	444.6 °C[1]
Density	2.07 g/cm ³ [1]
Solubility	Insoluble in water.[6] Soluble in carbon disulfide, benzene, warm aniline, and carbon tetrachloride.[6]
Crystal Structure	Exists in three main polymorphs: α-sulfur (orthorhombic), β-sulfur (monoclinic), and γ-sulfur (monoclinic).[1][5][6] The α-form is stable below 96°C.[5]

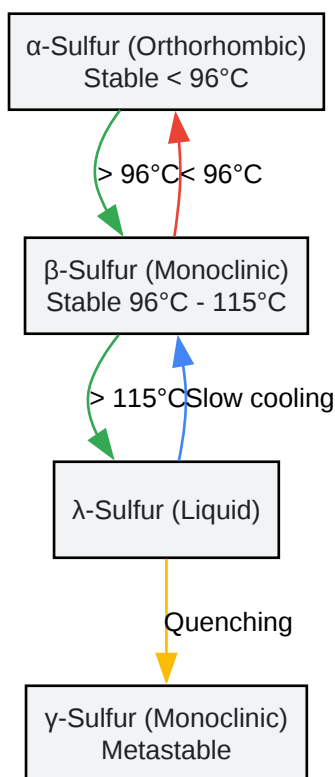
Chemical Properties and Reactions of Octathiocane

Octathiocane participates in several types of chemical reactions, primarily involving the opening of its eight-membered ring.

Reaction Type	Description	Major Products
Oxidation	Reacts with strong oxidizing agents like oxygen and chlorine.[6]	Sulfur dioxide (SO ₂) and sulfur trioxide (SO ₃)[6]
Reduction	Can be reduced by agents such as hydrogen or carbon monoxide under specific conditions.[6]	Hydrogen sulfide (H ₂ S)[6]
Substitution	Sulfur atoms in the ring can be replaced by other atoms or groups, leading to various organosulfur compounds.[6]	Various organosulfur compounds[6]
Ring-Opening Polymerization	Undergoes redox-mediated ring-opening, which is the basis for various polymerization processes.[6]	Polymeric sulfur

Crystal Structure and Polymorphism

Octathiocane is known for its structural diversity, existing in several crystalline forms known as polymorphs. The most common are α -sulfur, β -sulfur, and γ -sulfur.[1][6] The stability of these polymorphs is temperature-dependent. The α -form (orthorhombic) is the stable form at temperatures below 96°C, while the β -form (monoclinic) is stable between 96°C and 115°C.[1][5] The γ -form (monoclinic) is metastable.[5]



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Polymorphic transitions of **Octathiocane**.

Experimental Protocols

Synthesis of Octathiocane

High-purity crystalline **octathiocane** can be prepared in the laboratory through several methods.

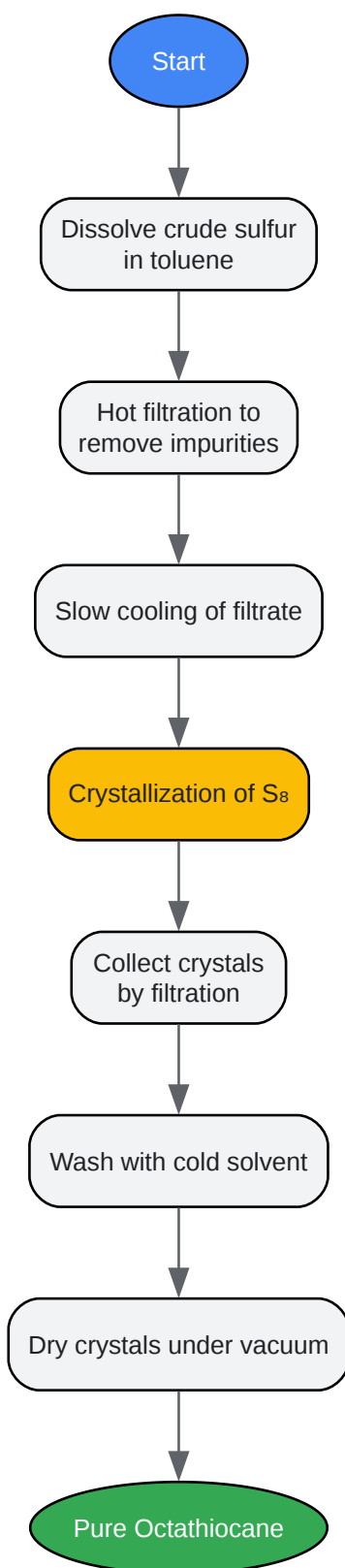
1. Recrystallization from Solution: This is a common method for obtaining high-purity α -S₈ crystals.^[5]

- Protocol:
 - Dissolve crude sulfur in a suitable nonpolar solvent, such as toluene or carbon disulfide.^[5]
 - Filter the hot solution to remove any insoluble impurities.

- Allow the solution to cool slowly. Crystals of **octathiocane** will form as the solubility decreases with temperature.
- Collect the crystals by filtration and wash with a small amount of cold solvent.
- Dry the crystals in a vacuum desiccator.

2. Thermal Decomposition of Hydrogen Polysulfanes: This method yields **octathiocane** through the breakdown of unstable hydrogen polysulfanes (H_2S_x).^[5]

- Protocol:
 - Heat hydrogen polysulfanes to a temperature between 180°C and 200°C under a nitrogen atmosphere.^[5]
 - The decomposition produces **octathiocane** vapor and hydrogen sulfide (H_2S).^[5]
 - Collect the gaseous S_8 by condensation on a chilled surface, typically maintained at 5–10°C, to obtain crystalline **octathiocane**.^[5]



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Workflow for **Octathiocane** synthesis by recrystallization.

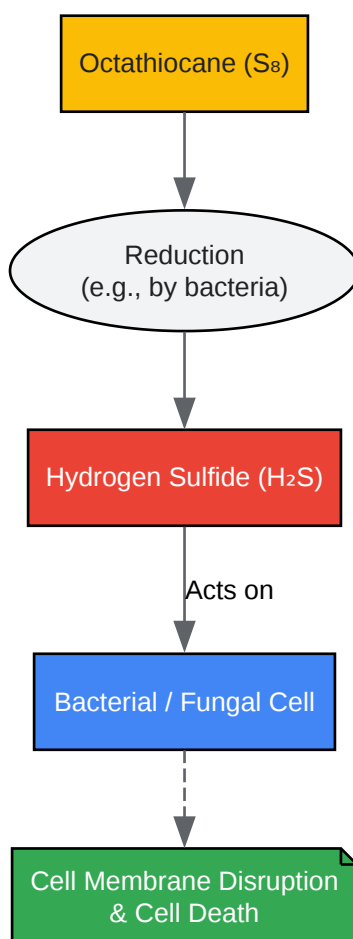
Analytical Methods

Mass Spectrometry: While specific spectroscopic data for **octathiocane** is not detailed in the provided search results, mass spectrometry is a crucial technique for the analysis of sulfur-containing compounds. An analytical protocol for measuring micro-molar quantities of sulfur volatile species in experimental high-pressure and temperature fluids has been developed, which can be adapted for the analysis of **octathiocane** and its reaction products.^{[7][8]}

- General Protocol Outline:
 - Sample Preparation: The sample containing **octathiocane** is introduced into the mass spectrometer, often through a heated inlet system to ensure volatilization.
 - Ionization: The gaseous molecules are ionized, typically using electron ionization.
 - Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
 - Detection: The abundance of each ion is measured, generating a mass spectrum that can be used for identification and quantification.

Biological Activity and Potential Applications

Octathiocane exhibits a range of biological activities, including antibacterial, antifungal, and potential anticancer properties.^[6] Elemental sulfur is used in topical medications for skin conditions like acne.^{[3][6]} Its mechanism of action is thought to involve the disruption of bacterial cell membranes.^[6] In biological systems, sulfur can be reduced to hydrogen sulfide (H₂S), which has a lethal action on bacteria, fungi, and parasites.^[2]



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Proposed mechanism of antimicrobial action of **Octathiocane**.

Research also suggests that **octathiocane** can modulate biofilm formation through interactions with extracellular polysaccharides and exhibits cellular uptake through thiol-mediated mechanisms involving disulfide exchange reactions.[6] These properties make **octathiocane** a molecule of interest for further investigation in drug development.

Conclusion

Octathiocane is a fundamentally important allotrope of sulfur with well-defined physical and chemical properties. Its unique crown-shaped structure and reactivity form the basis for its widespread industrial use and its emerging biological significance. The experimental protocols for its synthesis and analysis are well-established, enabling further research into its potential applications in materials science and medicine. The antimicrobial and other biological activities

of **octathiocane** warrant continued investigation, particularly in the context of developing new therapeutic agents.

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